

# Proper Disposal of Didecyl Adipate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Didecyl adipate*

Cat. No.: *B089541*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **didecyl adipate**, a common plasticizer and solvent. Adherence to these protocols is critical for maintaining laboratory safety, environmental protection, and regulatory compliance.

## Immediate Safety and Disposal Plan

**Didecyl adipate** is generally not classified as a hazardous waste. However, proper disposal procedures must be followed in accordance with local, state, and federal regulations. The primary steps involve determining the nature of the waste, selecting the appropriate disposal route, and ensuring safe handling throughout the process.

## Key Physical and Chemical Properties

Understanding the properties of **didecyl adipate** is the first step in handling it safely. This data is crucial for assessing potential hazards and ensuring compatibility with disposal containers and other chemicals.

| Property          | Value  |
|-------------------|--|
| CAS Number        | 105-97-5   |
| Molecular Formula | C <sub>26</sub> H <sub>50</sub> O <sub>4</sub>                                 |
| Molecular Weight  | 426.67 g/mol   |
| Appearance        | Colorless, oily liquid   |
| Boiling Point     | 442.0 ± 13.0 °C (Predicted) <a href="#">[1]</a>                                |
| Melting Point     | 27.4 °C <a href="#">[1]</a>  |
| Flash Point       | 198.4 °C <a href="#">[1]</a>   |
| Density           | 0.918 ± 0.06 g/cm <sup>3</sup> (Predicted) <a href="#">[1]</a>                 |
| Solubility        | Slightly soluble in water; miscible with ethanol, ether, and organic solvents. |

## Experimental Protocol for Waste Disposal

The following protocol outlines the detailed methodology for preparing **didecyl adipate** waste for disposal. This procedure is designed to be implemented by trained laboratory personnel.

**Objective:** To safely collect, label, and store **didecyl adipate** waste for proper disposal.

**Materials:**

- **Didecyl adipate** waste
- Chemically compatible waste container (e.g., high-density polyethylene - HDPE)
- Appropriate personal protective equipment (PPE): safety glasses, lab coat, and nitrile gloves
- Hazardous waste labels
- Permanent marker
- Fume hood

**Procedure:**

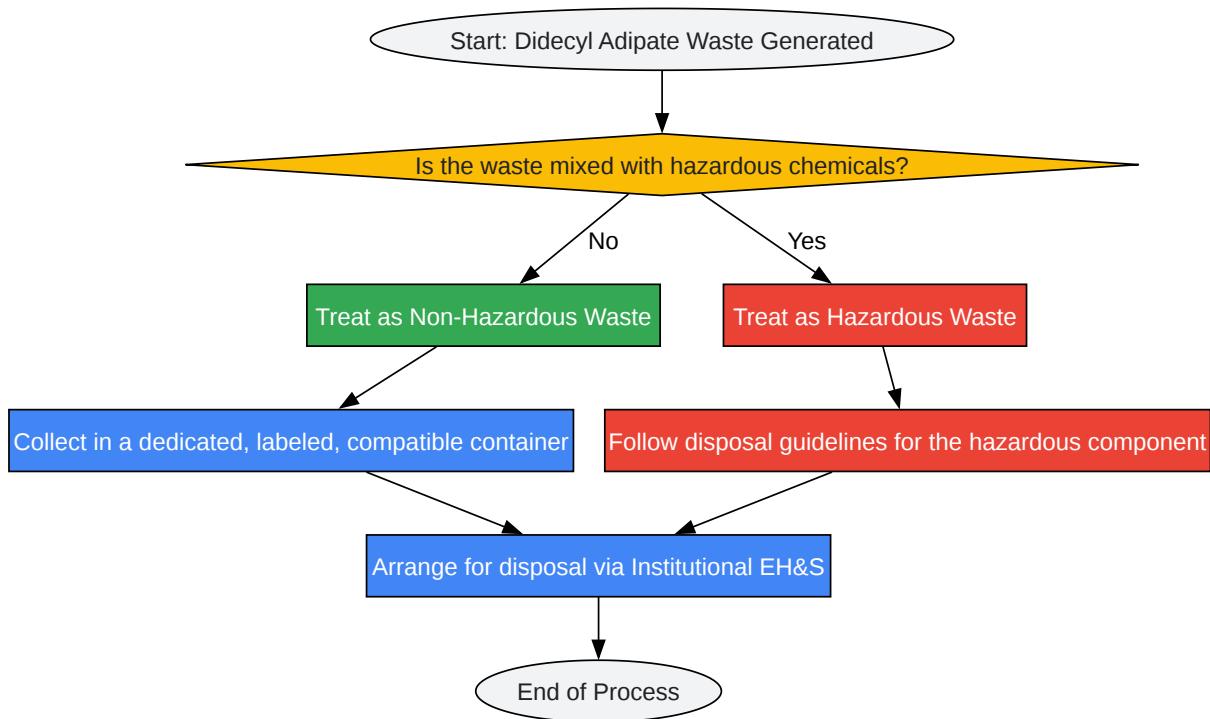
- Waste Identification and Segregation:
  - Confirm that the waste stream is primarily **didecyl adipate**.
  - Do not mix **didecyl adipate** waste with other chemical waste streams, particularly strong oxidizing agents, acids, or bases, to prevent unintended reactions.
- Personal Protective Equipment (PPE):
  - Before handling the waste, don appropriate PPE, including safety glasses, a lab coat, and nitrile gloves.
- Container Selection and Labeling:
  - Select a clean, dry, and chemically compatible waste container with a secure, tight-fitting lid.
  - Affix a "Hazardous Waste" label to the container. Even if **didecyl adipate** is not federally regulated as hazardous, it is best practice to label it clearly.
  - Using a permanent marker, write the full chemical name ("Didecyl Adipate"), the date of accumulation, and the name of the principal investigator or lab manager on the label.
- Waste Accumulation:
  - Perform all transfers of **didecyl adipate** waste inside a certified chemical fume hood to minimize inhalation exposure.
  - Carefully pour the waste into the labeled container, avoiding spills.
  - Do not fill the container to more than 90% of its capacity to allow for expansion.
  - Securely close the container lid after each addition of waste.
- Storage:

- Store the waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is well-ventilated and away from sources of heat or ignition.
- Store the container in secondary containment to prevent the spread of material in case of a leak.

- Disposal Request:
  - Once the waste container is full or is no longer needed, arrange for its disposal through your institution's Environmental Health and Safety (EH&S) office.
  - Follow your institution's specific procedures for requesting a chemical waste pickup.

## Decision-Making Workflow for Didecyl Adipate Disposal

The following diagram illustrates the logical steps to follow when determining the proper disposal route for **didecyl adipate**.



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#### Disposal decision workflow for **didecyl adipate**.

By following these detailed procedures and decision-making workflows, laboratory professionals can ensure the safe and compliant disposal of **didecyl adipate**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific waste management policies and your chemical hygiene plan for any additional requirements.

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## References

- 1. didecyl adipate [chembk.com]
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